Introduction: Unlocking the Potential of Vanillin Scaffolds

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Compound of Interest

Compound Name:	*4-Formyl-2-methoxyphenyl 3-methylbenzoate*
CAS No.:	*321725-87-5*
Cat. No.:	*B1298558*

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Vanillin, a principal component of the vanilla bean, is not only a globally recognized flavor and fragrance compound but also a highly versatile and renewable chemical scaffold for the synthesis of novel bioactive molecules. Its inherent structure, featuring an aldehyde, a hydroxyl group, and a methoxy group on an aromatic ring, provides multiple reactive sites for chemical modification. By selectively modifying these functional groups, chemists can generate vast libraries of compounds with diverse pharmacological activities, including antimicrobial, antioxidant, and anticancer properties.

This application note focuses on a specific vanillin derivative, **4-Formyl-2-methoxyphenyl 3-methylbenzoate**. In this molecule, the phenolic hydroxyl group of vanillin is esterified with 3-methylbenzoic acid. This initial modification serves two primary purposes: it protects the hydroxyl group, preventing its interference in subsequent reactions, and it introduces a new structural motif (the 3-methylbenzoyl group) that can influence the molecule's steric and electronic properties, as well as its lipophilicity.

The primary site for further derivatization on this scaffold is the highly reactive formyl (aldehyde) group. This guide provides detailed protocols for converting this aldehyde into

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various functional moieties, thereby creating novel chemical entities for screening in drug discovery programs. We will explore the synthesis of the starting material followed by key derivatization reactions, including Schiff base formation, Knoevenagel condensation, and reductive amination.

Synthesis of the Starting Material: 4-Formyl-2-methoxyphenyl 3-methylbenzoate

The synthesis of the title compound is a straightforward esterification reaction between vanillin and 3-methylbenzoyl chloride. The use of a base like pyridine or triethylamine is crucial to neutralize the HCl generated during the reaction, driving it to completion.

Experimental Protocol: Esterification

- Reagents & Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer and a drying tube, dissolve vanillin (1 equivalent) in anhydrous dichloromethane (DCM).
- Base Addition: Add triethylamine (1.2 equivalents) to the solution and cool the flask to 0 °C in an ice bath.
- Acylation: Add 3-methylbenzoyl chloride (1.1 equivalents) dropwise to the stirred solution over 15 minutes.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Upon completion, wash the reaction mixture sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from ethanol or by column chromatography on silica gel.

Characterization Data (Expected)

- ^{1}H NMR: Signals corresponding to the aldehydic proton (~9.9 ppm), aromatic protons, methoxy group protons (~3.9 ppm), and the methyl group protons from the benzoyl moiety

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(~2.4 ppm).

- IR (cm^{-1}): Characteristic peaks for the aldehydic C=O stretch (~1700 cm^{-1}), ester C=O stretch (~1735 cm^{-1}), and C-O stretches.
- Mass Spectrometry: A molecular ion peak corresponding to the expected molecular weight ($C_{16}H_{14}O_4$, MW: 270.28 g/mol).

Part 1: Derivatization via Schiff Base Formation

The reaction of the formyl group with primary amines to form imines (Schiff bases) is one of the most robust and widely used reactions in medicinal chemistry. Schiff bases are known to exhibit a wide range of biological activities.

Mechanistic Insight

The reaction proceeds via a nucleophilic attack of the amine nitrogen on the electrophilic aldehyde carbon, followed by the elimination of a water molecule to form the C=N double bond. The reaction is often catalyzed by a small amount of acid.

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Schiff Base Formation Workflow

General Protocol: Schiff Base Synthesis

- Setup: Dissolve the starting aldehyde (1 equivalent) in ethanol or methanol in a round-bottom flask.
- Amine Addition: Add the desired primary amine (1 equivalent) to the solution. A variety of amines (aliphatic, aromatic, heterocyclic) can be used to generate a library of derivatives.
- Catalysis: Add a few drops of glacial acetic acid to catalyze the reaction.
- Reaction: Stir the mixture at room temperature or reflux for 2-4 hours. The formation of a precipitate often indicates product formation.
- Isolation: Cool the reaction mixture and collect the solid product by filtration. Wash the solid with cold ethanol to remove unreacted starting materials.
- Purification: The product can be further purified by recrystallization from a suitable solvent like ethanol or ethyl acetate.

Applications in Drug Development

Schiff bases derived from vanillin are a cornerstone of medicinal chemistry due to their broad spectrum of biological activities.[1][2][3] The imine (C=N) linkage is crucial for their biological function. These compounds have demonstrated:

- Antimicrobial and Antifungal Activity: Many vanillin-based Schiff bases show potent activity against various strains of bacteria and fungi.[1][2][3]
- Anticancer Activity: Certain derivatives have been shown to exhibit significant cytotoxicity against various cancer cell lines.[4]
- Antioxidant Properties: The phenolic nature of the parent vanillin scaffold, even when modified, can contribute to antioxidant effects, which is relevant for diseases related to oxidative stress.[5][6]

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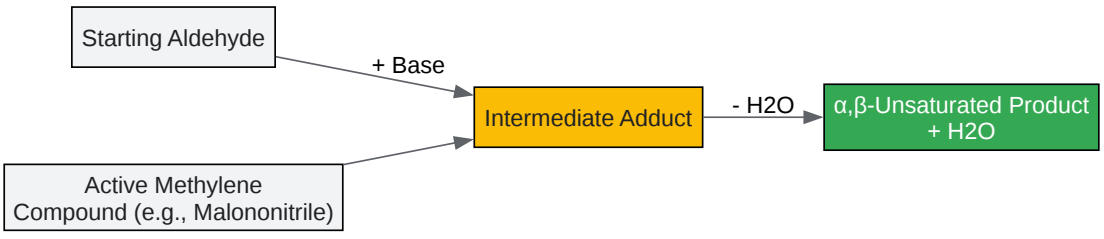
Derivative Type	Amine Used	Potential Biological Activity
Aliphatic Imine	Hexylamine	Antibacterial, Antifungal[1]
Aromatic Imine	Aniline derivatives	Anticancer, Antimicrobial
Heterocyclic Imine	Aminopyridine	Corrosion Inhibition, Antimicrobial[2]

Part 2: Derivatization via Knoevenagel Condensation

The Knoevenagel condensation is a powerful C-C bond-forming reaction between an aldehyde and an active methylene compound (e.g., malononitrile, diethyl malonate) in the presence of a basic catalyst.[7] This reaction converts the aldehyde into an electron-deficient α,β-unsaturated system, a common pharmacophore in many bioactive molecules.

Mechanistic Insight

A base (like piperidine or K_2CO_3) deprotonates the active methylene compound to form a nucleophilic enolate.[7] This enolate then attacks the aldehyde carbonyl carbon, and a subsequent dehydration step yields the condensed product.[7]



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Knoevenagel Condensation Workflow

General Protocol: Knoevenagel Condensation

- Setup: In a flask, dissolve the starting aldehyde (1 equivalent) and the active methylene compound (1.1 equivalents) in a suitable solvent like ethanol.
- Catalyst Addition: Add a catalytic amount of a base such as piperidine, or a milder system like K_2CO_3 with a catalytic amount of iodine.[8]
- Reaction: Stir the mixture at room temperature or with gentle heating. The reaction is often rapid, with product precipitating out of the solution.[8]
- Work-up: Once the reaction is complete (monitored by TLC), the mixture is cooled. If a solid has formed, it is collected by filtration.
- Purification: The collected solid is washed with cold solvent and can be recrystallized to high purity.

Applications in Drug Development

The products of Knoevenagel condensation are valuable intermediates and bioactive molecules. The resulting electron-poor double bond can act as a Michael acceptor, interacting with biological nucleophiles like cysteine residues in enzymes. This can lead to:

- Enzyme Inhibition: Many enzyme inhibitors feature an α,β-unsaturated system.
- Synthesis of Heterocycles: These products are precursors for synthesizing various heterocyclic compounds with potential therapeutic applications.[7]
- Novel Materials: The extended conjugation in these molecules can also be exploited in the development of materials with interesting optical properties.

Part 3: Derivatization via Reductive Amination

Reductive amination is a highly efficient method for forming C-N single bonds.[9][10] It involves the initial formation of an imine (or iminium ion) from the aldehyde and an amine, which is then reduced in situ to the corresponding secondary or tertiary amine. This method avoids the over-alkylation problems often associated with direct alkylation of amines.[10]

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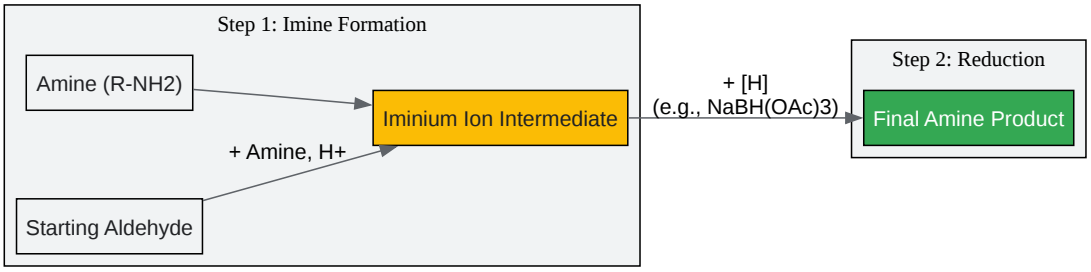
Mechanistic Insight

The reaction combines the principles of Schiff base formation with a subsequent reduction step. A key aspect is the choice of reducing agent. Mild hydride reagents like sodium cyanoborohydride ($NaBH_3CN$) or sodium triacetoxyborohydride ($NaBH(OAc)_3$) are ideal because they are selective for the protonated iminium ion intermediate over the starting aldehyde.[10]



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Reductive Amination Workflow

General Protocol: One-Pot Reductive Amination

- Setup: To a stirred solution of the aldehyde (1 equivalent) and the amine (1.1 equivalents) in a solvent like dichloromethane (DCM) or dichloroethane (DCE), add acetic acid (1.1 equivalents).
- Reducing Agent: Add sodium triacetoxyborohydride ($NaBH(OAc)_3$) (1.5 equivalents) portion-wise to the mixture.[10]
- Reaction: Stir the reaction at room temperature for 12-24 hours, monitoring by TLC.

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- Quenching: Carefully quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extraction: Extract the aqueous layer with DCM. Combine the organic layers, wash with brine, dry over sodium sulfate, and concentrate.
- Purification: The crude product is purified by column chromatography on silica gel.

Applications in Drug Development

The amine functional group is one of the most common basic centers in approved drugs, crucial for forming salts with improved solubility and for interacting with biological targets. Reductive amination provides reliable access to:

- Secondary and Tertiary Amines: These are key functional groups in a vast number of pharmaceuticals, including analgesics, antihistamines, and antidepressants.
- Diverse Scaffolds: The reaction is compatible with a wide range of functional groups, allowing for the synthesis of complex molecules with high yields.[10]

Conclusion

4-Formyl-2-methoxyphenyl 3-methylbenzoate is an excellent starting material for generating diverse molecular libraries for drug discovery. The strategic protection of the phenolic hydroxyl as an ester allows for selective and high-yielding transformations of the aldehyde group. The three protocols detailed here—Schiff base formation, Knoevenagel condensation, and reductive amination—represent fundamental, reliable, and powerful tools in the medicinal chemist's arsenal. By applying these methods, researchers can efficiently synthesize novel compounds built upon a renewable and versatile vanillin scaffold, paving the way for the discovery of new therapeutic agents.

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